

handling Chloramine-T corrosive properties

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Compound Focus: Chloramine-T hydrate

CAS No.: 7080-50-4

Cat. No.: S007035

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Chloramine-T: Hazards and First Aid

Chloramine-T is a strong oxidizing agent that can pose significant risks if not handled properly. The table below summarizes its key hazards and immediate first aid measures [1].

Hazard Aspect	Details and Symptoms	First Aid Measures
Physical/Chemical	Combustible solid. Decomposes on heating or contact with acids, releasing toxic gases. May explode if heated above 130°C (anhydrous) [1].	Use water spray or powder for firefighting. Prevent dust dispersion [1].

| **Health Effects (Short-term)** | Severe irritation to eyes, skin, and respiratory tract. Symptoms include cough, sore throat, wheezing, redness, and pain [1]. | **Inhalation:** Fresh air, rest, medical attention. **Skin:** Remove contaminated clothing, rinse skin with plenty of water. **Eyes:** Rinse with water for several minutes, remove contacts, seek medical attention [1]. | | **Health Effects (Ingestion)** | Can cause nausea, vomiting, and diarrhea [1]. | Rinse mouth. Drink one or two glasses of water. **Refer for medical attention immediately** [1]. | | **Long-term Health Effects** | Repeated contact may cause skin sensitization (allergic dermatitis). Repeated inhalation may cause **asthma**. Symptoms of asthma may be delayed [1]. | Anyone who has developed asthma from this substance should avoid all further contact [1]. |

Experimental Protocol: Radioiodination of a Protein

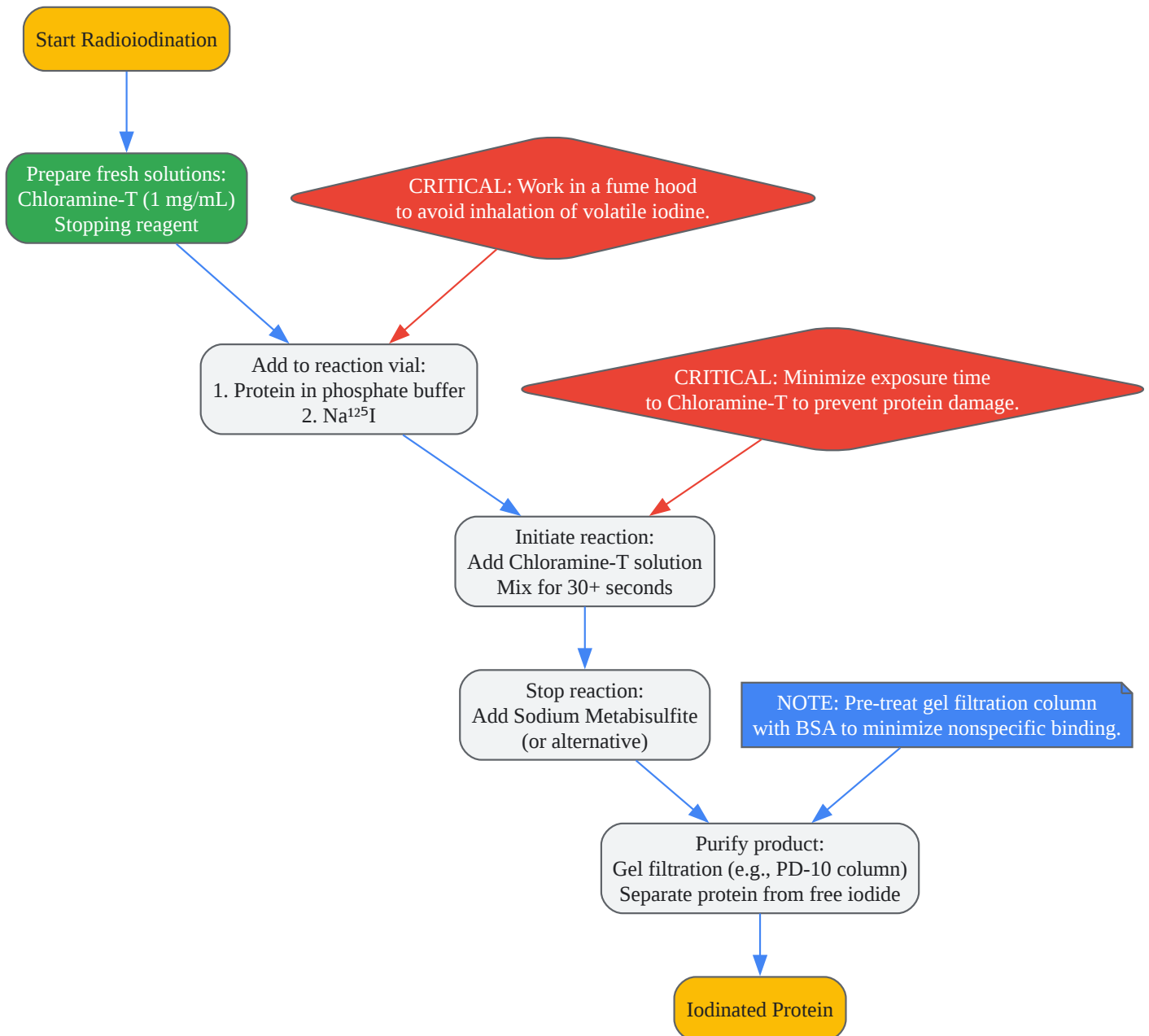
The following is a standard protocol for radioiodinating a protein using the Chloramine-T method. **Caution:** Handle all radioactive substances according to your facility's radiation safety regulations. [2]

Principle: Chloramine-T oxidizes iodide (I^-) to a reactive species (e.g., ICl), which then incorporates into tyrosine and histidine residues of the protein via electrophilic substitution [2].

Reagents and Solutions:

- **Chloramine-T solution:** 1 mg/mL in distilled water. **Prepare fresh immediately before use.** [2]
- **Stopping solution:** 12.6 mM Sodium metabisulfite in 50 mM sodium phosphate buffer (pH 7.0). Prepare fresh [2]. *Alternatively, a 1 mM solution of L-tyrosine or sodium azide can be used as a gentler stopping reagent.*
- **Reaction buffer:** 50 mM sodium phosphate buffer, pH 7.0 - 7.5 [2].
- **Protein solution:** Dissolve the target protein (e.g., 5 μ g) in the reaction buffer. A concentration >1 mg/mL is ideal [2].
- **Na¹²⁵I:** Fresh, with a typical activity of 0.5-1.0 mCi per iodination reaction [2].

Workflow: The diagram below outlines the key steps and critical safety considerations for the radioiodination procedure.



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Procedure:

- In a fume hood, add your protein solution (e.g., 5 µg in 25 µL) to a small reaction vial [2].
- Add 2 µL of Na¹²⁵I (approximately 1 mCi) to the vial [2].
- Using a syringe, quickly add 25 µL of the fresh Chloramine-T solution (containing 25 µg of Chloramine-T). Mix the reaction for at least 30 seconds. The reaction proceeds rapidly [2].
- Add 100 µL of the sodium metabisulfite stopping solution to terminate the reaction and mix for 10 seconds [2].
- Immediately purify the iodinated protein from unreacted iodide and other reagents using a desalting column (e.g., a PD-10 column) equilibrated with phosphate-buffered saline or another suitable buffer [2].

Frequently Asked Questions (FAQs)

Q1: What are the key storage and handling conditions for Chloramine-T?

- **Storage:** Store separated from acids and food/feedstuffs in a cool, well-ventilated area. Keep in a locked cabinet if children may have access [1].
- **Handling:** Prevent the dispersion of dust. Use local exhaust ventilation or personal respiratory protection when handling powder. Wear protective gloves, clothing, and safety goggles [1].

Q2: My protein is very sensitive. How can I minimize damage during iodination?

- **Reduce Oxidant:** Use the lowest effective concentration of Chloramine-T (as low as 1-10 µg per reaction instead of 100 µg) [2].
- **Gentle Termination:** Consider using a mild stopping agent like L-tyrosine (final concentration 1 mM) or sodium azide instead of the reducing agent sodium metabisulfite, which can sometimes cause its own damage [2].
- **Insoluble Alternatives:** For more controllable reactions, explore immobilized oxidants like Iodogen, which can provide milder reaction conditions [2].

Q3: What should I do if I spill Chloramine-T powder?

- **Personal Protection:** Wear a particulate filter respirator.
- **Containment:** Do NOT let this chemical enter the environment. Sweep the spilled substance into covered containers. To prevent dusting, moisten the area first if appropriate. Carefully collect the remainder and dispose of it according to your local regulations [1].

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References

1. ICSC 0413 - CHLORAMINE-T [chemicalsafety.ilo.org]

2. Chloramine-T - an overview [sciencedirect.com]

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